

IUPAC name for 2-(4-Bromophenyl)-N,N-dimethylethanamine

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-N,N-dimethylethanamine

CAS No.: 15221-61-1

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An In-depth Technical Guide to **2-(4-Bromophenyl)-N,N-dimethylethanamine**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2-(4-Bromophenyl)-N,N-dimethylethanamine**, a substituted phenethylamine derivative with significant potential as a building block in medicinal chemistry and materials science. While this specific compound is not extensively documented in mainstream literature, this paper synthesizes information from closely related analogues and fundamental chemical principles to offer a robust guide for researchers, scientists, and drug development professionals. The guide covers the compound's nomenclature, physicochemical properties, plausible synthetic routes with detailed experimental protocols, analytical characterization methods, potential applications, and essential safety and handling information. The insights provided are grounded in established chemical expertise to facilitate the practical application of this compound in a research and development setting.

Introduction and Nomenclature

2-(4-Bromophenyl)-N,N-dimethylethanamine belongs to the class of phenethylamines, a group of compounds with a wide range of biological activities. The core structure consists of a phenethylamine skeleton with a bromine atom substituted at the para (4) position of the phenyl ring and two methyl groups on the terminal amine.

The systematic IUPAC name for this compound is **2-(4-bromophenyl)-N,N-dimethylethanamine**. It is important to distinguish it from its isomers, such as 2-(2-bromophenyl)-N,N-dimethylethanamine^[1], and from related compounds like 2-(4-bromophenyl)-N-methylethanamine, which is a secondary amine.^{[2][3]}

Structural Representation

Figure 1: Chemical structure of **2-(4-Bromophenyl)-N,N-dimethylethanamine**.

Physicochemical Properties

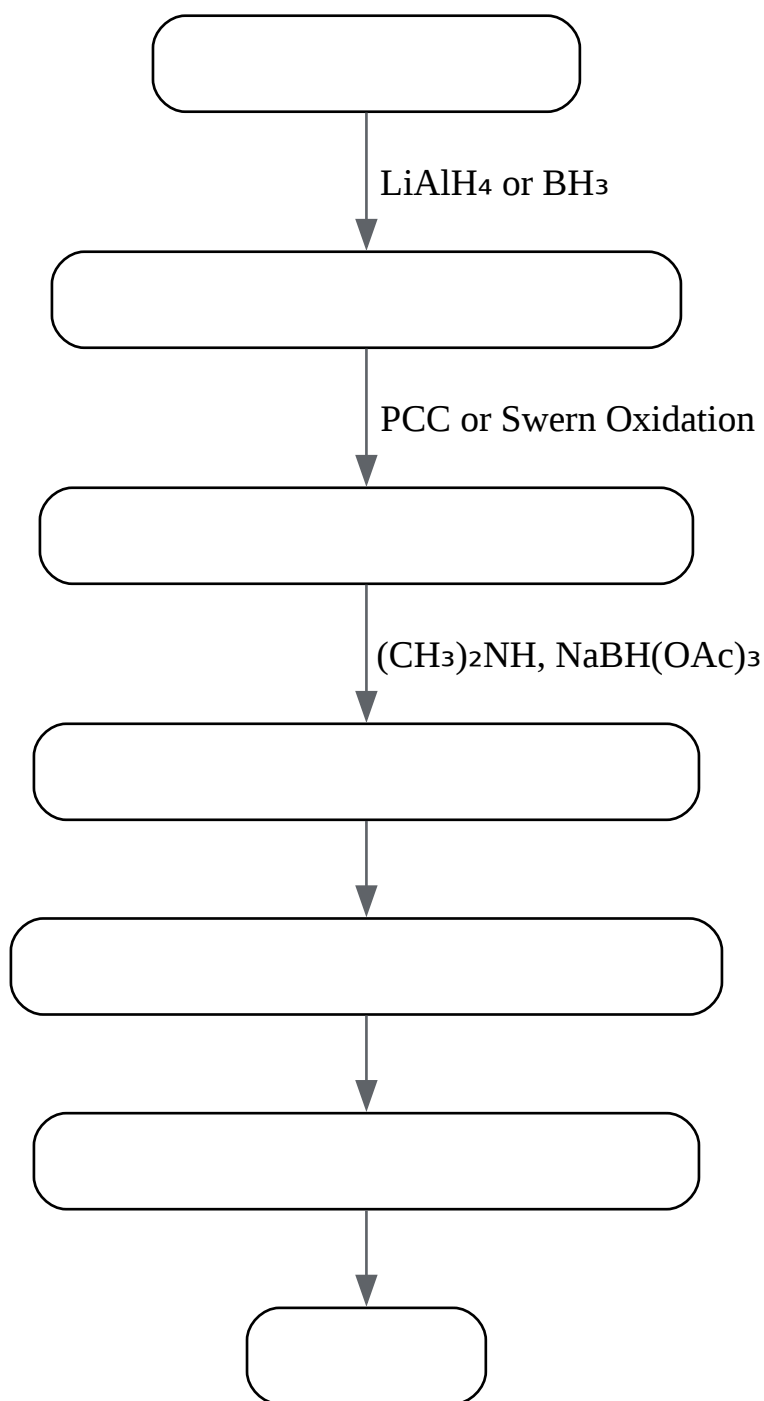
The precise experimental data for **2-(4-Bromophenyl)-N,N-dimethylethanamine** is not readily available in public databases. However, its properties can be reliably estimated based on data from analogous compounds and computational models. The properties of the closely related 2-(2-bromophenyl)-N,N-dimethylethanamine provide a useful reference point.^[1]

Property	Estimated Value	Reference Compound Data (2-bromo isomer)[1]
Molecular Formula	C ₁₀ H ₁₄ BrN	C ₁₀ H ₁₄ BrN
Molecular Weight	228.13 g/mol	228.13 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid	Not specified
Boiling Point	Estimated >250 °C	Not specified
Melting Point	Estimated <25 °C	Not specified
Solubility	Soluble in organic solvents (e.g., ethanol, dichloromethane); sparingly soluble in water.	Not specified
pKa (of the conjugate acid)	Estimated 9.0 - 9.5	Not specified

Synthesis and Purification

There are several plausible synthetic routes to **2-(4-Bromophenyl)-N,N-dimethylethanamine**. A common and effective method would be the reductive amination of 4-bromophenylacetaldehyde or the reduction of 2-(4-bromophenyl)-N,N-dimethylacetamide.[4] An alternative approach involves the direct N,N-dimethylation of 2-(4-bromophenyl)ethanamine.

Proposed Synthetic Workflow: Reductive Amination



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Figure 2: Proposed synthetic workflow for **2-(4-Bromophenyl)-N,N-dimethylethanamine** via reductive amination.

Experimental Protocol: Synthesis via N,N-dimethylation of 2-(4-bromophenyl)ethanamine

This protocol is based on well-established procedures for the N-methylation of primary amines using formaldehyde and a reducing agent (Eschweiler-Clarke reaction).

Materials:

- 2-(4-bromophenyl)ethanamine
- Formaldehyde (37% aqueous solution)
- Formic acid (98-100%)
- Sodium hydroxide (NaOH) solution (5 M)
- Dichloromethane (DCM)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, magnetic stirrer, separatory funnel, rotary evaporator.

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-(4-bromophenyl)ethanamine (1 equivalent).
- **Addition of Reagents:** To the stirred amine, add aqueous formaldehyde (2.5 equivalents), followed by the slow addition of formic acid (2.5 equivalents). The addition of formic acid is exothermic and should be done cautiously.
- **Reflux:** Heat the reaction mixture to reflux (approximately 100-110 °C) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.

- Carefully basify the mixture to a pH of >12 by the slow addition of 5 M NaOH solution. Ensure the flask is cooled in an ice bath during this process.
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with brine (1 x 50 mL), and dry over anhydrous magnesium sulfate.
- Purification:
 - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
 - The crude **2-(4-Bromophenyl)-N,N-dimethylethanamine** can be purified by vacuum distillation or column chromatography on silica gel.

Analytical Characterization

The identity and purity of the synthesized **2-(4-Bromophenyl)-N,N-dimethylethanamine** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR should show characteristic signals for the aromatic protons (two doublets in the range of δ 7.0-7.5 ppm), the two methylene groups of the ethyl chain (a multiplet around δ 2.5-3.0 ppm), and the six protons of the N,N-dimethyl group (a singlet around δ 2.2-2.4 ppm).
 - ^{13}C NMR will show distinct signals for the brominated aromatic carbons, the aliphatic carbons of the ethyl chain, and the N-methyl carbons.
- Mass Spectrometry (MS): The mass spectrum should exhibit a molecular ion peak (M^+) and a characteristic isotopic pattern for a compound containing one bromine atom (M^+ and $\text{M}+2^+$ peaks with approximately 1:1 intensity).
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic C-H stretching vibrations for the aromatic and aliphatic groups, and C-N stretching vibrations.

- High-Performance Liquid Chromatography (HPLC): HPLC can be used to determine the purity of the final compound.

Applications in Research and Drug Development

Substituted phenethylamines are valuable scaffolds in medicinal chemistry due to their ability to interact with various biological targets. **2-(4-Bromophenyl)-N,N-dimethylethanamine** can serve as a key intermediate in the synthesis of more complex molecules with potential therapeutic applications.^[4]

- Precursor for Radioligands: The presence of a bromine atom allows for the potential introduction of a radioisotope (e.g., ⁷⁶Br or ⁷⁷Br) for use in Positron Emission Tomography (PET) or Single Photon Emission Computed Tomography (SPECT) imaging studies.
- Intermediate for Novel Psychoactive Compounds: The phenethylamine core is central to many neurologically active drugs. This compound could be a starting material for the synthesis of novel selective serotonin reuptake inhibitors (SSRIs), norepinephrine reuptake inhibitors (NRIs), or other CNS-active agents.
- Fragment-Based Drug Discovery: As a fragment containing a bromophenyl group, it can be used in screening libraries for fragment-based drug discovery to identify new binding motifs for protein targets. The bromine atom can form halogen bonds with protein residues.
- Agrochemical Synthesis: Similar to related bromophenyl compounds, it could be a building block for the development of new pesticides and herbicides.^[5]

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-(4-Bromophenyl)-N,N-dimethylethanamine** is not widely available, the safety precautions should be based on those for analogous harmful and irritant aminyl compounds.^{[6][7][8]}

- Hazard Classification: Likely to be classified as harmful if swallowed, in contact with skin, or if inhaled.^[8] It may also cause skin and eye irritation.^{[6][7]}
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, use a respirator with an appropriate cartridge.
- Handling and Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.
 - Keep away from strong oxidizing agents and strong acids.[6]
- First Aid Measures:
 - If Swallowed: Rinse mouth and seek immediate medical attention.[8]
 - If on Skin: Remove contaminated clothing and wash the affected area with plenty of soap and water.[8]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[7]
 - If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[8]

Conclusion

2-(4-Bromophenyl)-N,N-dimethylethanamine is a versatile chemical intermediate with considerable potential in various fields of chemical research, particularly in the synthesis of pharmaceuticals and agrochemicals. This guide provides a foundational understanding of its properties, synthesis, and handling, constructed from established chemical principles and data from closely related compounds. By offering detailed protocols and expert insights, this document aims to empower researchers to confidently incorporate this valuable building block into their synthetic strategies and drug discovery programs.

References

- PubChem. (n.d.). Ethanamine, 2-((S)-(4-bromophenyl)phenylmethoxy)-N,N-dimethyl-. National Center for Biotechnology Information.
- PubChem. (n.d.). Ethanamine, 2-((R)-(4-bromophenyl)phenylmethoxy)-N,N-dimethyl-. National Center for Biotechnology Information.
- MedChemExpress. (n.d.). 2-(4-Bromophenoxy)-N,N-dimethylethanamine-d6.
- SynHet. (n.d.). 2-(4-Bromophenyl)-N-methylethanamine.
- A2B Chem. (n.d.). 2-((4-Bromophenyl)(phenyl)methoxy)-N,N-dimethylethanamine hydrochloride.
- PubChem. (n.d.). Ethanamine, 2-(1-(4-bromophenyl)-1-phenylethoxy)-N,N-dimethyl-, hydrochloride, (S)-. National Center for Biotechnology Information.
- PubChem. (n.d.). amine. National Center for Biotechnology Information. Retrieved from a valid URL.
- CymitQuimica. (n.d.). 2-(1-(4-Bromophenyl)-1-phenylethoxy)-N,N-dimethylethanamine.
- Sigma-Aldrich. (n.d.). 2-[(RS)-(4-Bromophenyl)phenylmethoxy]-N,N-dimethylethanamine hydrochloride.
- BLDpharm. (n.d.). 2-((4-Bromophenyl)(phenyl)methoxy)-N,N-dimethylethanamine hydrochloride.
- Sigma-Aldrich. (n.d.). N-(2-Amino-4-bromophenyl)-N,N-dimethylamine.
- Thermo Fisher Scientific. (n.d.). Safety Data Sheet: Benzenamine, 4-bromo-N,N-dimethyl-.
- PubChemLite. (n.d.). Ethanamine, 2-((4-bromophenyl)(4-fluorophenyl)methoxy)-n,n-dimethyl-, hydrochloride. Université du Luxembourg.
- CymitQuimica. (n.d.). Safety Data Sheet: 4,4'-(2-(4-Bromophenyl)-2-phenylethene-1,1-diyl)bis(N,N-dimethylaniline).
- GeoPlatform. (2025). Compound 525853: N,N-Dimethyl-2-phenyl-N'-(4-bromophenyl)-acetamidine. U.S. Department of Health & Human Services.
- PubChem. (n.d.). N,N-dimethyl-2-bromophenylethylamine. National Center for Biotechnology Information.
- Enamine. (n.d.). Safety Data Sheet: 2-(2-bromophenyl)ethanimidamide hydrochloride.
- Combi-Blocks, Inc. (2023). Safety Data Sheet: N1,N4-Bis(4-bromophenyl)-n1,n4-diphenylbenzene-1,4-diamine.
- MilliporeSigma. (n.d.). 2-[(RS)-(4-Bromophenyl)phenylmethoxy]-N,N-dimethylethanamine hydrochloride.
- Zhongding. (2026). From Lab to Industry: Uses of Methyl 2-(4-Bromophenyl)-2,2-Dimethylacetate.
- NINGBO INNO PHARMCHEM CO.,LTD. (2026). Procuring 2-(4-Bromophenyl)-N,N-Dimethylacetamide: A Guide for Researchers and Buyers.

- BenchChem. (2025). Application Notes and Protocols: Synthesis of p-Phenylenediamine from N-(4-bromophenyl)-4-nitroaniline.
- Google Patents. (2011). US20110155950A1 - Process for the preparation of 4-bromophenyl derivatives.
- Worldwidejournals.com. (2017). A PROCESS FOR THE PREPARATION OF OPTICALLY PURE D(+) BROMPHENIRAMINE AND ITS PHARMACEUTICALLY ACCEPTABLE SALTS.
- Pharmaffiliates. (n.d.). 2-(4-Bromophenyl)-4-(dimethylamino)-2-(2-(dimethylamino)ethyl)butanenitrile Dimaleate.
- PMC. (2024). FDA-approved drugs containing dimethylamine pharmacophore: a review of the last 50 years. National Center for Biotechnology Information.
- precisionFDA. (n.d.). 2-((4-CHLOROPHENYL)METHOXY)-N,N-DIMETHYLETHANAMINE. U.S. Food and Drug Administration.

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Sources

- 1. N,N-dimethyl-2-bromophenylethylamine | C₁₀H₁₄BrN | CID 151465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(4-Bromophenyl)-N-methylethanamine [synhet.com]
- 3. [2-(4-Bromophenyl)ethyl](methyl)amine | C₉H₁₂BrN | CID 18367556 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nbinno.com [nbinno.com]
- 5. From Lab to Industry: Uses of Methyl 2-(4-Bromophenyl)-2,2-Dimethylacetate - Jiangxi Zhongding Biotechnology Co., Ltd. [jxzd-chem.com]
- 6. fishersci.com [fishersci.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. enamine.enamine.net [enamine.enamine.net]
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